

Introduction: Unveiling the Dual Identity of Alu

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Compound of Interest

Compound Name: Aluminum fluoride hydrate
CAS No.: 13462-92-5
Cat. No.: B084211

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Aluminum Fluoride Trihydrate ($\text{AlF}_3 \cdot 3\text{H}_2\text{O}$), identified by the CAS number 15098-87-0, is a compound that commands a unique position at the intersection of materials science and electrochemistry. It is an essential additive in the electrolytic production of aluminum, where it lowers the melting point of the electrolyte bath and enhances conductivity.[1][2]

However, for the researcher, scientist, and drug development professional, its significance lies in a more subtle and profound role. In aqueous solution, it forms the tetrafluoroaluminate anion (AlF_4^-). This complex is a structural mimic of the phosphate group (PO_4^{3-}), the cornerstone of cellular signaling and energy metabolism. The ability of AlF_4^- to interact with and inhibit the function of enzymes like G-proteins and phosphatases.[5][6][7]

This guide provides an in-depth exploration of Aluminum Fluoride Trihydrate, moving from its fundamental physicochemical properties to its sophisticated applications in various fields. We will elucidate the mechanisms that make it an indispensable, albeit complex, tool in the modern laboratory.

Section 1: Core Physicochemical and Structural Properties

Aluminum Fluoride Trihydrate is a white, odorless crystalline solid.[1][3] Unlike its anhydrous counterpart which sublimates at high temperatures, the trihydrate form is known as rosenbergite.[4][9]

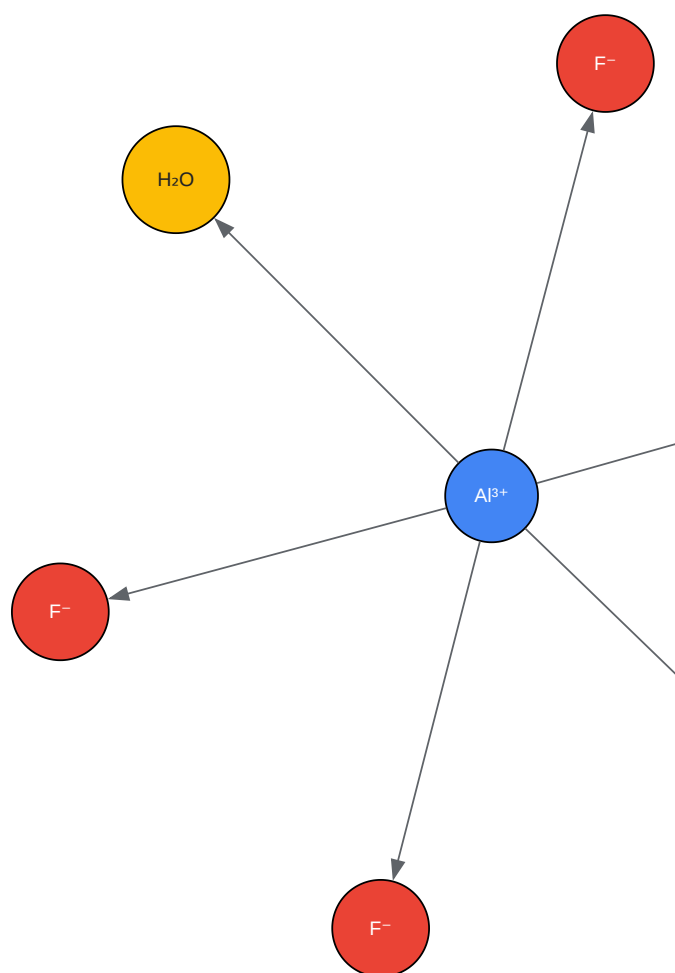
Key Physicochemical Data

The fundamental properties of Aluminum Fluoride Trihydrate are summarized below. This data is critical for its safe handling, storage, and application.

Property	Value
CAS Number	15098-87-0
Molecular Formula	$\text{AlF}_3 \cdot 3\text{H}_2\text{O}$ (or $\text{AlF}_3\text{H}_6\text{O}_3$)
Molecular Weight	138.02 g/mol
Appearance	White, odorless crystalline powder/solid
Density	Approx. 2.88 g/cm ³ at 25°C
Solubility	Slightly soluble in water, acids, and alkalis.[1][12][13] Insoluble in alcohol and organic solvents.[12][13]
Decomposition	Decomposes and loses water of hydration upon heating.[8]

Structural Characteristics

The trihydrate exists as two polymorphs.[4] The structure consists of a central aluminum atom coordinated by fluorine atoms and water molecules. The formation of fluoroaluminate complexes occurs.



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Caption: Coordination sphere of Aluminum in AlF₃·3H₂O.

Section 2: Synthesis, Handling, and Safety

Laboratory-Scale Synthesis Protocol

The synthesis of Aluminum Fluoride Trihydrate can be achieved by the reaction of an aluminum source, typically aluminum hydroxide, with a fluoride : AlF₃·3H₂O.[12][14][15]

Objective: To synthesize crystalline Aluminum Fluoride Trihydrate from aluminum hydroxide and a fluoride source.

Methodology:

- Reagent Preparation:
 - Prepare a 40% slurry of aluminum hydroxide [Al(OH)₃] in deionized water.
 - Prepare a 60% solution of ammonium hydrogen fluoride [NH₄HF₂] in a separate, suitable reaction vessel (a vessel resistant to hydrofluoric acid,
- Reaction:
 - Heat the ammonium hydrogen fluoride solution to 100°C in the reaction kettle.
 - Slowly add the aluminum hydroxide slurry to the heated solution over a period of approximately 25 minutes while maintaining vigorous stirring.

- Causality Note: The elevated temperature (100°C) is crucial for driving the reaction to completion. The slow addition of the aluminum hydroxide follows: $\text{Al}(\text{OH})_3 + 3 \text{NH}_4\text{HF}_2 \rightarrow \text{AlF}_3 + 3 \text{NH}_3 + 3 \text{H}_2\text{O}$
- Crystallization:
 - After the addition is complete, cool the resulting aluminum fluoride solution to 80°C.
 - Maintain this temperature for 5 hours with gentle stirring to allow for the crystallization of Aluminum Fluoride Trihydrate.
 - Causality Note: Controlled cooling and holding the temperature at 80°C promotes the formation of well-defined crystals rather than rapid precipitation. Seeded crystals can be employed to initiate and guide crystallization.^[14]
- Isolation and Purification:
 - Filter the crystalline product from the mother liquor using a Buchner funnel.
 - Wash the collected crystals with cold deionized water to remove any unreacted starting materials and soluble byproducts.
 - Dry the final product in an oven at a temperature below 100°C to avoid dehydration.

Caption: Workflow for the synthesis of Aluminum Fluoride Trihydrate.

Safety and Handling

Aluminum Fluoride Trihydrate is classified as harmful and an irritant.^{[16][17][18]} Adherence to strict safety protocols is mandatory.

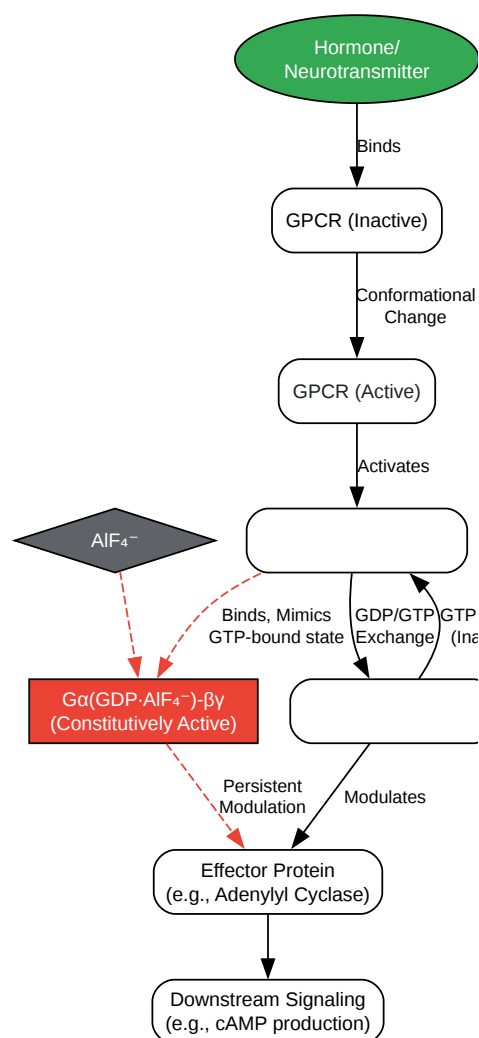
Hazard Category	GHS Classification & Precautionary Statements
Acute Toxicity	H302: Harmful if swallowed. ^{[11][16][17]}
Skin Irritation	H315: Causes skin irritation. ^{[11][16][17]}
Eye Irritation	H319: Causes serious eye irritation. ^{[11][16][17]}
Respiratory Irritation	H335: May cause respiratory irritation. ^{[11][16][17]}
Storage	P403+P233: Store in a well-ventilated place. Keep container tightly closed. ^{[11][16][17]}

Section 3: The Researcher's Toolkit: $\text{AlF}_3 \cdot 3\text{H}_2\text{O}$ in Biochemical Applications

The utility of $\text{AlF}_3 \cdot 3\text{H}_2\text{O}$ in a research context stems from the ability of the resulting AlF_4^- complex to act as a phosphate analog. Specifically, it mimics a role fundamental to the function of ATPases and GTPases.^{[5][7]}

Mechanism of Action: A G-Protein Activator

Heterotrimeric G-proteins are molecular switches that cycle between an inactive GDP-bound state and an active GTP-bound state. The hydrolysis of GTP can bind to the GDP-bound G-protein at the nucleotide-binding site. This AlF_4^- -GDP complex mimics the structure of GTP, effectively locking the G-protein in its active state without the need for non-hydrolyzable GTP analogs.



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Caption: Mechanism of G-protein activation by the AlF_4^- complex.

Application as a Phosphatase Inhibitor

Protein phosphorylation is a key post-translational modification that regulates protein function. Phosphatases are enzymes that remove these phospho groups from proteins. To preserve the protein's native phosphorylation state, cell lysis and protein extraction to preserve the protein's native phosphorylation state.^{[19][20]}

Aluminum fluoride, in combination with sodium orthovanadate (a tyrosine phosphatase inhibitor), is a component of potent phosphatase inhibitor cocktail.

Protocol: Preparation of a Lysis Buffer with Phosphatase Inhibitors

- Prepare Base Lysis Buffer: Prepare your standard lysis buffer (e.g., RIPA, Triton X-100 based) without inhibitors.
- Prepare Stock Solutions:
 - 1 M Sodium Fluoride (NaF): Dissolve 0.42 g of NaF in 10 mL of deionized water.
 - 200 mM Sodium Orthovanadate (Na_3VO_4): Prepare and activate as per standard protocols (requires pH adjustment and boiling until the solution turns yellow).
- Create Inhibitor Cocktail: Immediately before use, add the inhibitors to the cold base lysis buffer to the following final concentrations:
 - 10 mM Sodium Fluoride: Add 100 μL of 1 M NaF stock per 10 mL of lysis buffer.

- 1 mM Sodium Orthovanadate: Add 50 μ L of 200 mM Na_2VO_4 stock per 10 mL of lysis buffer.
- Lysis: Proceed with your cell or tissue lysis protocol on ice.
 - Self-Validating System: The efficacy of the inhibition can be validated by running two parallel samples: one with and one without the inhibitor cocultured sample, confirming the preservation of the phosphorylation state.

Section 4: Toxicological Profile and Neuroscientific Implications

While a valuable laboratory tool, the biological activity of aluminum fluoride warrants a discussion of its toxicology. The neurotoxic effects of fluoride facilitate the transport of aluminum across the blood-brain barrier.^{[4][21][22]} Chronic exposure has been linked in some studies to effects on the nervous system and DNA repair mechanisms.^[21] These findings underscore the importance of minimizing exposure and adhering to the stringent safety protocols.

Conclusion

Aluminum Fluoride Trihydrate (CAS 15098-87-0) is far more than a simple inorganic salt. Its identity spans from a bulk industrial chemical to a sophisticated reagent that provides a key to unlock and study the mechanisms of some of the most fundamental processes in cell biology, particularly G-protein signaling and protein synthesis. Its use is essential for its effective and safe application in advancing scientific discovery and drug development.

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